

physical properties of trimethylolpropane diallyl ether liquid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylolpropane diallyl ether

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An In-Depth Technical Guide to the Physical Properties of **Trimethylolpropane Diallyl Ether** Liquid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane diallyl ether (TMPDE) is an unsaturated allyl ether recognized for its role as a versatile chemical intermediate. Structurally, it possesses two allyl ether groups and a primary hydroxyl group, enabling it to participate in a variety of chemical reactions, including polymerization and esterification. It is synthesized via the Williamson ether synthesis from trimethylolpropane and allyl chloride.[1][2] Commercial TMPDE is typically a mixture of mono-, di-, and tri-allyl ethers, with the di-ether being the predominant component.[3] This composition makes it an effective air-drying agent, and it is widely used in the manufacturing of resins (unsaturated polyester, polyurethane, epoxy), coatings, and adhesives.[4] A thorough understanding of its physical properties is crucial for its application in research and industrial settings, ensuring proper handling, process optimization, and safety.

Core Physical Properties

The physical characteristics of **trimethylolpropane diallyl ether** liquid are well-documented across various chemical suppliers and safety data sheets. These properties are essential for handling, storage, and application of the compound.

Data Presentation

The quantitative physical properties of **trimethylolpropane diallyl ether** are summarized in the table below for clear reference and comparison.

Property	Value	Reference(s)
IUPAC Name	2,2-bis(prop-2-enoxymethyl)butan-1-ol	[5]
CAS Number	682-09-7	[3][6][7][8]
Molecular Formula	C ₁₂ H ₂₂ O ₃	[8][9]
Molecular Weight	214.30 g/mol	[5][6][8][10]
Appearance	Colorless and transparent liquid	[3][4][7]
Boiling Point	135 °C at 13 mmHg (17.3 kPa)	[3][6][7][8][10][11][12][13]
Melting Point	-80 °C	[3]
Density	0.955 g/mL at 25 °C	[6][7][8][10][11][13][14]
Refractive Index (n _{20/D})	1.458	[3][6][7][8][10][11][13][14]
Viscosity	13 - 20 mPa·s at 23-25 °C	[3][4][15]
Flash Point	110 - 127 °C (closed cup)	[3][7][12][14]
Water Solubility	Practically insoluble; approx. 3 g/L at 20 °C	[3][4][8][13][16]
Vapor Pressure	0.17 - 0.23 Pa at 25 °C	[8][13][16]
Hydroxyl Value	260 - 290 mg KOH/g	[3][4][15]
LogP (Octanol/Water)	1.4 - 3.0 at 20-25 °C	[8][13]
Surface Tension	50 mN/m at 1 g/L and 20 °C	[8][13]

Experimental Protocols

The determination of the physical properties of chemical liquids like **trimethylolpropane diallyl ether** is governed by standardized experimental protocols. These methods ensure accuracy, reproducibility, and comparability of data across different laboratories. Below are detailed methodologies for key experiments.

Determination of Boiling Point at Reduced Pressure

Given that TMPDE has a high boiling point at atmospheric pressure and may decompose, its boiling point is typically determined under reduced pressure (vacuum). The principles are similar to standard boiling point determination, focusing on the temperature at which the vapor pressure of the liquid equals the applied pressure.^{[17][18]}

Methodology (Based on principles of ASTM D1160):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask (distilling flask), a condenser, a receiving flask, and a thermometer placed to measure the vapor temperature. The entire system is connected to a vacuum pump with a manometer or vacuum gauge to accurately measure the pressure.
- **Sample Preparation:** A measured volume of the TMPDE liquid is placed into the distilling flask along with boiling chips to ensure smooth boiling.
- **System Evacuation:** The system is sealed and the vacuum pump is started to reduce the pressure to the desired level (e.g., 13 mmHg).
- **Heating:** The distilling flask is gently heated using a heating mantle. The heating rate is controlled to achieve a slow and steady distillation rate (typically 3-5 mL per minute).^[19]
- **Equilibrium and Measurement:** The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer. This equilibrium temperature, where vapor and liquid are in balance, is the boiling point at that specific reduced pressure.
- **Pressure Correction (Optional):** If needed, the boiling point at a different pressure can be estimated using a pressure-temperature nomograph or the Clausius-Clapeyron equation, although direct measurement is preferred for accuracy.

Determination of Density

The density of a liquid is its mass per unit volume. For precise measurements, a digital density meter operating on the oscillating U-tube principle is commonly used, as described in ASTM D4052.^{[7][10][15][20][21]}

Methodology (ASTM D4052):

- **Apparatus:** A digital density meter equipped with a thermostatically controlled oscillating U-tube.
- **Calibration:** The instrument is calibrated before use with two reference standards, typically dry air and high-purity water, at the specified temperature (e.g., 25 °C).
- **Sample Injection:** A small volume (approximately 1-2 mL) of the TMPDE sample is injected into the U-tube, ensuring no air bubbles are present.^[20] The instrument can handle both manual and automated injection.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube when filled with the sample. This frequency is directly related to the density of the liquid. The temperature of the cell is precisely controlled during the measurement.
- **Data Output:** The instrument automatically calculates and displays the density of the sample in g/mL or kg/m³.

Determination of Refractive Index

The refractive index is a fundamental physical property that measures how light propagates through a substance. It is determined using a refractometer according to standard methods like ASTM D1218.^{[9][13][16][22]}

Methodology (ASTM D1218):

- **Apparatus:** A calibrated refractometer (e.g., an Abbe-type refractometer) with a light source, typically a sodium lamp (D-line, 589 nm), and a means for temperature control.^[22]
- **Calibration:** The instrument is calibrated using a standard of known refractive index.

- **Sample Application:** A few drops of the TMPDE liquid are placed on the prism of the refractometer. The prisms are then closed and clamped.
- **Temperature Control:** The sample is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from a constant-temperature bath through the prisms.
- **Measurement:** The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale.
- **Reporting:** The result is reported as n_D^T , where T is the temperature in degrees Celsius and D refers to the sodium D-line.

Determination of Viscosity

Viscosity measures a fluid's resistance to flow. For transparent liquids like TMPDE, kinematic viscosity is often measured using a glass capillary viscometer, following a procedure like ASTM D445.[\[3\]](#)[\[6\]](#)[\[11\]](#)[\[23\]](#)[\[24\]](#)

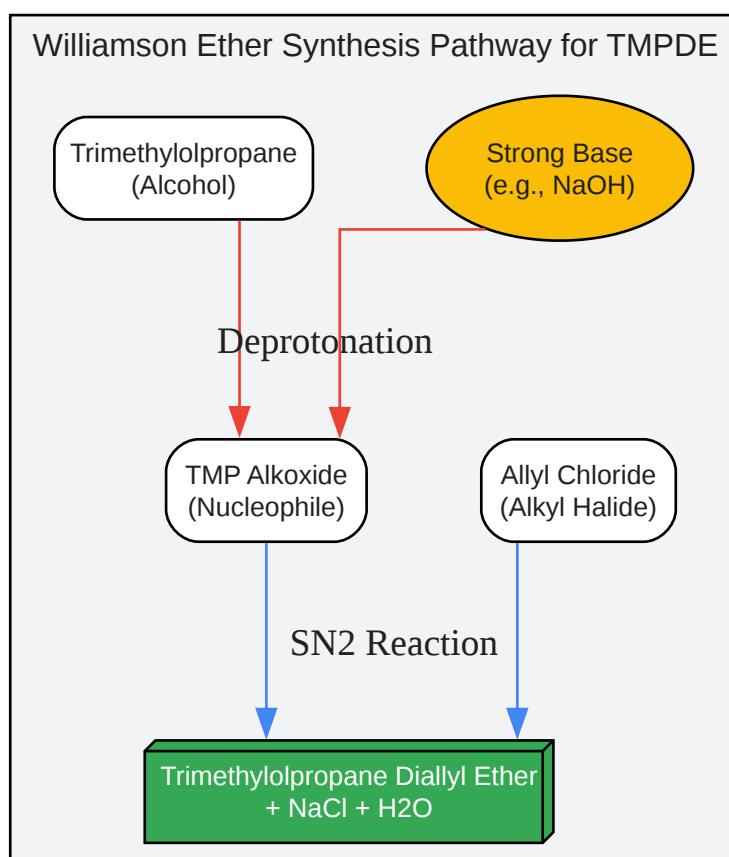
Methodology (ASTM D445):

- **Apparatus:** A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant-temperature bath, and a timer.
- **Sample Preparation:** The viscometer is filled with the TMPDE sample and placed vertically in the constant-temperature bath until it reaches thermal equilibrium (e.g., at 23 °C).
- **Flow Measurement:** The liquid is drawn up through the capillary tube by suction to a point above the upper timing mark. The suction is released, and the liquid is allowed to flow down under gravity.
- **Timing:** The time it takes for the leading edge of the liquid meniscus to pass from the upper timing mark to the lower timing mark is accurately measured.
- **Calculation:** The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the viscometer's calibration constant (C): $\nu = C \times t$. The result is typically reported in centistokes (cSt) or mm²/s.

- **Dynamic Viscosity:** If the density (ρ) of the liquid is known at the same temperature, the dynamic viscosity (η) can be calculated by multiplying the kinematic viscosity by the density: $\eta = \nu \times \rho$. The result is reported in centipoise (cP) or mPa·s.[11]

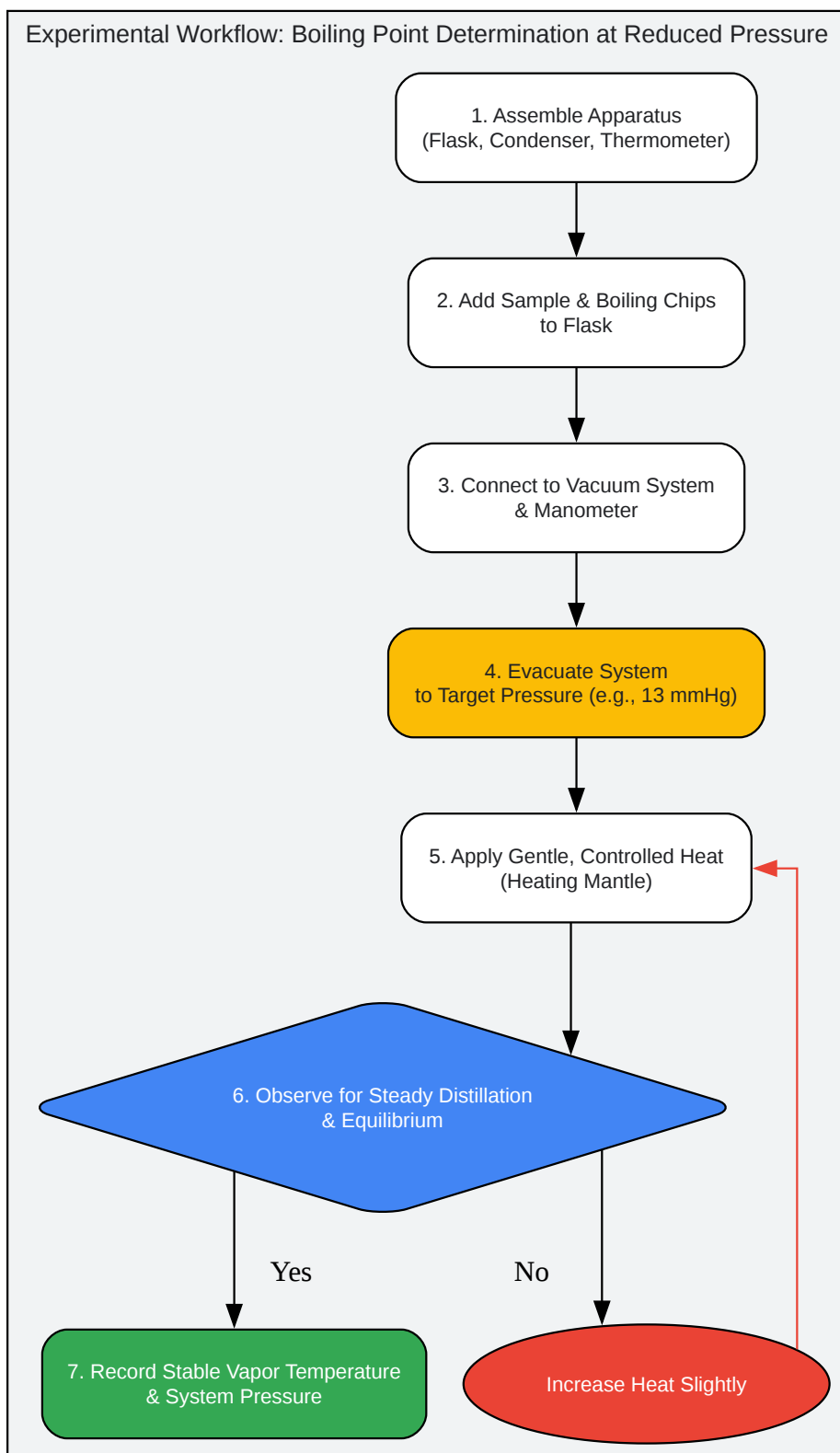
Mandatory Visualization

The following diagrams illustrate key experimental and logical workflows related to the characterization of **trimethylolpropane diallyl ether**.



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Caption: Simplified reaction pathway for the synthesis of TMPDE.



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Caption: Workflow for determining boiling point under vacuum.

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- To cite this document: BenchChem. [physical properties of trimethylolpropane diallyl ether liquid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266098#physical-properties-of-trimethylolpropane-diallyl-ether-liquid]

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